

A Technical Guide to High-Purity Iridium Tetrachloride for Scientific Applications

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Compound of Interest

Compound Name: Iridium tetrachloride

Cat. No.: B158598

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This document provides a comprehensive overview of high-purity **iridium tetrachloride** (IrCl_4), a critical precursor and catalyst in advanced chemical synthesis and materials science. It details commercial sources, key technical data, experimental protocols for handling and use, and its significant applications in research and development.

Introduction to Iridium Tetrachloride

Iridium tetrachloride (CAS No: 10025-97-5) is a dark brown or black, hygroscopic crystalline compound.^{[1][2]} It is a pivotal source of iridium for a multitude of applications, primarily due to its solubility in water, alcohol, and dilute hydrochloric acid, which allows for its integration into various reaction systems.^{[3][4][5]} In research and industry, it is most commonly utilized as a precursor for synthesizing iridium-based catalysts and advanced materials, such as iridium oxides.^{[1][6][7]} Its applications are prominent in fields ranging from organic synthesis and pharmaceuticals to electrochemistry and materials science.^[1]

Commercial Suppliers and Specifications

Sourcing high-purity **iridium tetrachloride** is essential for ensuring reproducibility and success in experimental and developmental work. A variety of chemical suppliers offer this compound in different grades and forms. The following table summarizes the specifications from several commercial vendors to aid in procurement decisions.

| Supplier/Platform | Grade / Purity | Iridium (Ir) Content | Form | CAS Number |
|------------------------------|------------------------|-------------------------|--------------------------------|-----------------------|
| Thermo Fisher Scientific | 99.95% (metals basis) | ≥56.5% | Glassy amorphous pieces/powder | 10025-97-5 |
| Sigma-Aldrich | Technical Grade | 48-55% | Crystalline | 207399-11-9 (hydrate) |
| American Elements | Up to 99.999% (5N) | Not specified | - | 10025-97-5 |
| Echemi (Uyanchem) | Industrial Grade/99.9% | Not specified | Black powder | 10025-97-5 |
| LookChem (Matrix Scientific) | 95+% | Not specified | - | 10025-97-5 |
| ESPI Metals | Not specified | Not specified | - | 10025-97-5 |
| ATT Advanced Materials | Not specified | 120g/L±5g (in solution) | Brown liquid solution | 10025-97-5 |

Key Applications in Research & Development

High-purity **iridium tetrachloride** is indispensable in several cutting-edge research areas:

- **Catalysis:** It serves as a crucial precursor for developing homogeneous and heterogeneous iridium catalysts.[1][7] These catalysts are highly valued for their efficiency in complex chemical reactions such as the hydrogenation of nitrogen heterocycles, C-H activation in fine chemical synthesis, and the stereoselective reduction of cyclohexanones.[6][7][8]
- **Materials Science:** Researchers use IrCl₄ to synthesize novel materials, including iridium oxide (IrO₂) nanoparticles, conductive polymers, and functional nanostructures.[2][6] These materials are integral to the next generation of electronics, sensors, and energy storage devices.[2]
- **Electrochemistry:** The compound is used to fabricate advanced electrodes, such as Ir-decorated graphene for vanadium redox flow batteries.[6] It is also a key ingredient in

preparing single-atom catalysts for the oxygen evolution reaction (OER), a critical process in water electrolysis for clean hydrogen production.[\[6\]](#)[\[7\]](#)

- Plating and Coatings: In surface treatment applications, **iridium tetrachloride** is used in plating solutions to create coatings with exceptional corrosion resistance and wear durability.[\[2\]](#)[\[5\]](#)

Experimental Protocols and Safety

Proper handling and safety procedures are paramount when working with **iridium tetrachloride**. It is hygroscopic, an irritant, and harmful if swallowed.[\[5\]](#)[\[9\]](#)

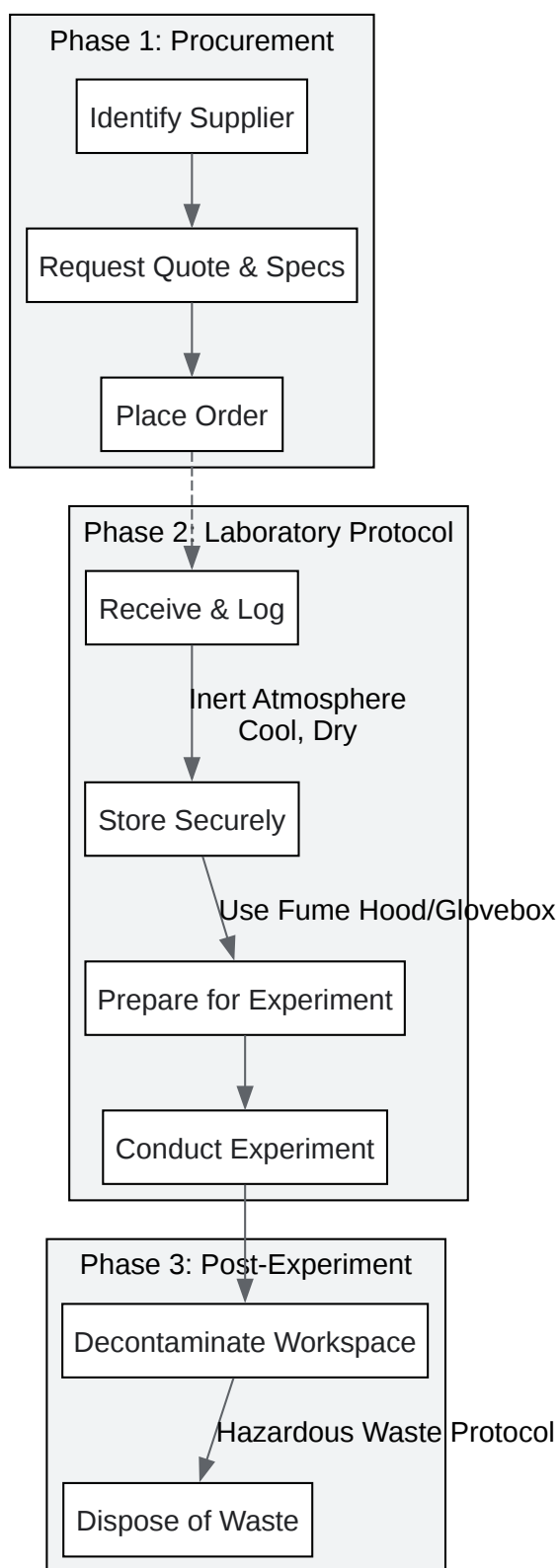
- Engineering Controls: Handle the compound within a controlled, enclosed environment such as a glovebox or a fume hood with adequate ventilation to avoid the formation and inhalation of dust.[\[10\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Wear impermeable gloves, safety glasses with side-shields conforming to EN166 standards, and protective work clothing.[\[10\]](#)[\[11\]](#) For operations that may generate dust, use a NIOSH-approved N95-type dust mask.[\[12\]](#)
- Storage Conditions: Store the container tightly sealed in a cool, dry, and well-ventilated area under an inert atmosphere (e.g., argon) to protect from moisture and air.[\[9\]](#)[\[10\]](#)[\[13\]](#) It is sensitive to air, light, moisture, and heat.[\[13\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, acids, alkalis, cyanides, metal powders, and organic solvents.[\[9\]](#)[\[10\]](#)
- Work inside a fume hood or glovebox.
- Weigh the desired amount of **iridium tetrachloride** in a clean, dry glass container.
- Slowly add the desired solvent (e.g., deionized water, ethanol, or dilute hydrochloric acid) to the solid while stirring gently. **Iridium tetrachloride** is soluble in these solvents.[\[5\]](#)
- Continue stirring until the solid is completely dissolved. The resulting solution is typically brown.[\[4\]](#)
- Store the prepared solution in a tightly sealed container, protected from light.

Iridium tetrachloride waste is classified as hazardous.[9] It must be disposed of in accordance with local, national, and European regulations.[9][13]

- Do not allow the material to enter drains or sewer systems.[10][13]
- Collect unused material and residues in their original, properly labeled containers.[13]
- Engage a licensed professional waste disposal service to handle the disposal of the material, often through dissolution in a combustible solvent followed by incineration in a chemical scrubber.[11]

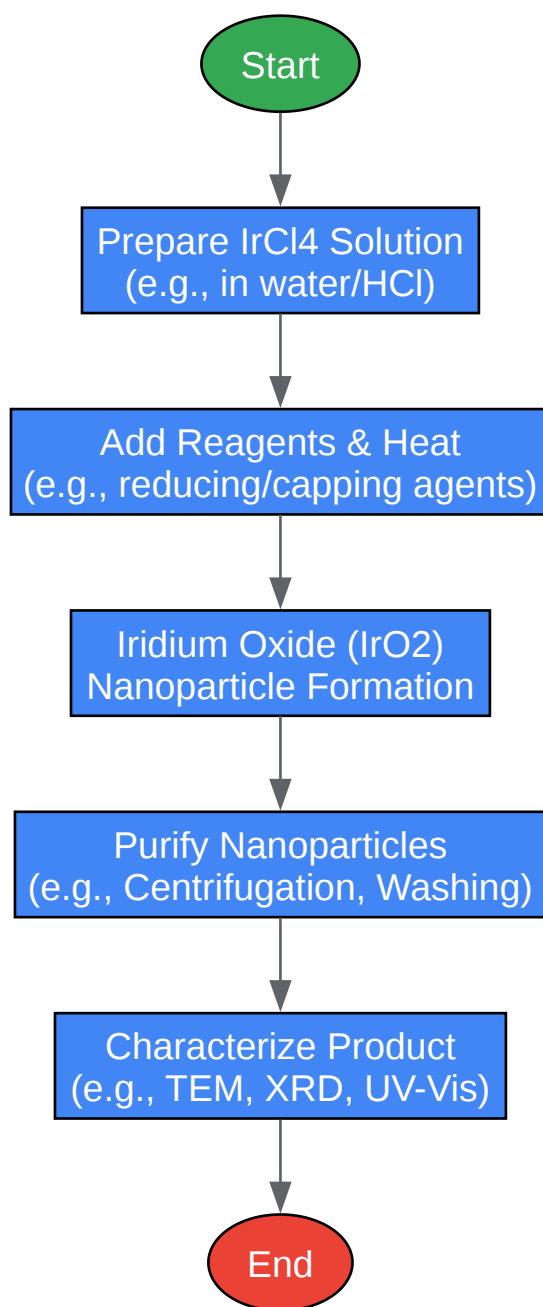
Visualized Workflows

The following diagrams illustrate key logical and experimental workflows associated with the use of high-purity **iridium tetrachloride**.



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Procurement and safe handling workflow for **iridium tetrachloride**.



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General workflow for synthesizing IrO₂ nanoparticles from an IrCl₄ precursor.

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